

Potassium tellurite hydrate CAS number and safety data sheet

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Compound of Interest

Compound Name: Potassium tellurite hydrate

Cat. No.: B7959181

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An In-depth Technical Guide to Potassium Tellurite Hydrate

This guide provides comprehensive technical information on **potassium tellurite hydrate**, focusing on its chemical identity, safety data, and handling protocols. The content is intended for researchers, scientists, and professionals in drug development who work with this compound.

Chemical Identification

Potassium tellurite hydrate is an inorganic compound used in various laboratory applications, particularly in microbiology as a selective agent in growth media.^[1]

- Chemical Name: **Potassium Tellurite Hydrate**
- Synonyms: Potassium tellurate (IV), hydrate, **Dipotassium tellurite hydrate**^{[2][3]}
- CAS Number: The primary CAS number for the hydrated form is 123333-66-4.^{[1][2][4][5][6]} The anhydrous form, potassium tellurite, is associated with CAS number 7790-58-1.
- Molecular Formula: $K_2TeO_3 \cdot xH_2O$ ^[3] (specifically $K_2TeO_3 \cdot H_2O$ for the monohydrate)^{[1][2]}
- Molecular Weight: 253.79 g/mol (for the monohydrate)^[1]

Quantitative Safety and Property Data

The following table summarizes the key quantitative data extracted from various safety data sheets (SDS).

Property	Value	Source Citation(s)
Physical Appearance	White solid / powder / crystals	[1][2][7]
Purity/Assay	≥ 90% to ≥ 99%	[2][4][7]
Melting Point	460 - 470 °C (decomposes)	[8]
Solubility	Soluble in water	[7][8]
Storage Temperature	Room temperature or 2-8°C	[1][2][8]
GHS Hazard Statements	H301, H315, H319, H335	[3]

Experimental Protocols and Safety Procedures

Detailed methodologies for handling and safety are critical when working with **potassium tellurite hydrate** due to its toxicity.

3.1. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Use impervious gloves and a lab coat. Immediately change contaminated clothing.[4]
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear an approved dust respirator.[4]

3.2. Handling and Storage

- Handling: Avoid all personal contact, including inhalation of dust. Use in a well-ventilated area or under a chemical fume hood.[5] Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.[5]

- Storage: Store in a cool, dry, well-ventilated area in tightly closed original containers.^[3] Keep locked up and away from incompatible materials such as strong oxidizing agents.^[5]

3.3. First-Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.^{[5][9]}
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

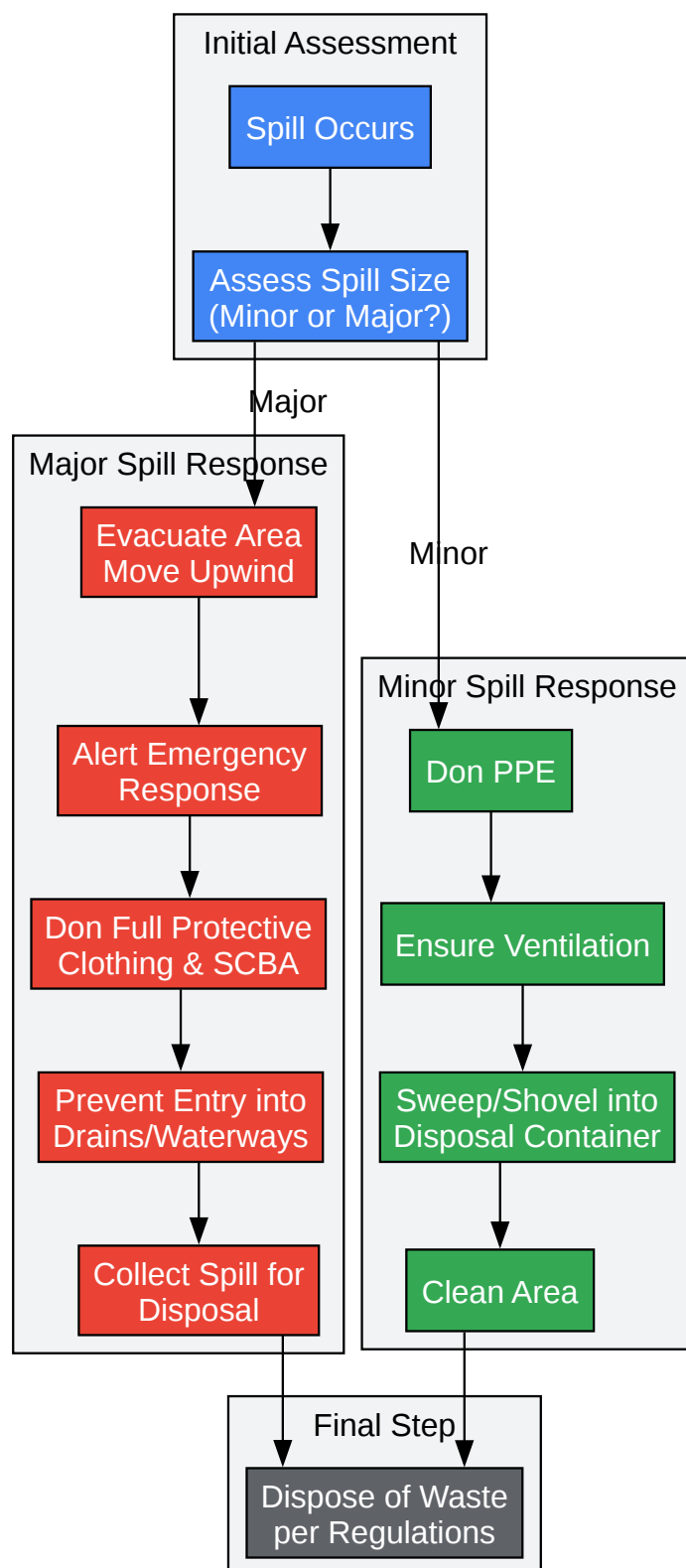
3.4. Spill Response Protocol

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Avoid dust formation.^[5]
 - Sweep up the material and shovel it into suitable containers for disposal.^{[5][9]}
 - Clean the affected area.
- Major Spills:
 - Evacuate personnel from the area and move upwind.
 - Alert the fire brigade or emergency response team and inform them of the hazard's location and nature.
 - Prevent the spillage from entering drains or water courses.

- Contain and collect the spill using non-sparking tools.

Visualized Workflow: Spill Response

The following diagram illustrates the logical workflow for responding to a **potassium tellurite hydrate** spill, as detailed in the experimental protocols.



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Caption: Workflow for **potassium tellurite hydrate** spill response.

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